

methenamine hippurate drug interactions

sulfonamides

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Compound Focus: Methenamine Hippurate

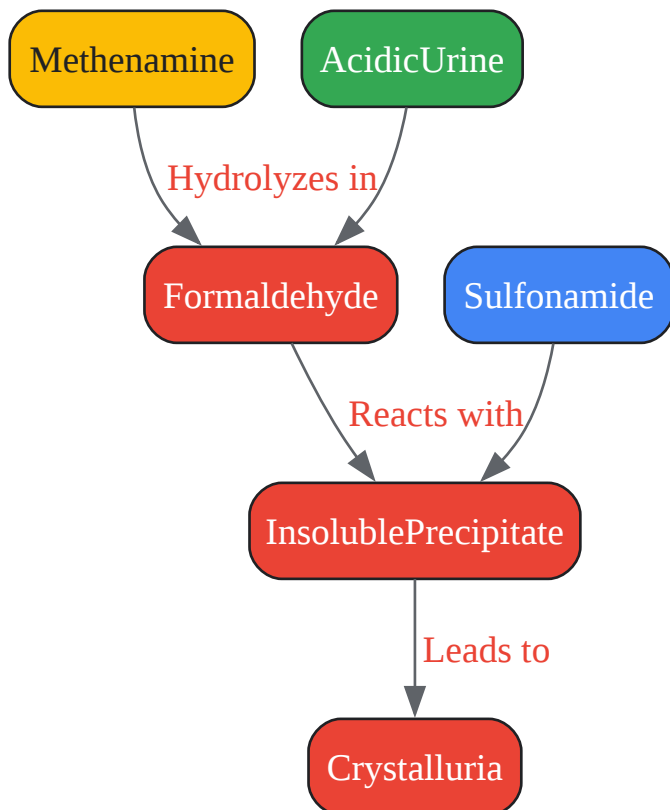
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Mechanism of Interaction

The diagram below illustrates the interaction mechanism between methenamine and sulfonamides.



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This interaction occurs because both drugs require specific urinary conditions. Methenamine relies on acidic urine to convert into formaldehyde [1] [2]. When a sulfonamide is present, the formaldehyde reacts with it to form an insoluble complex [3]. This complex can crystallize in the kidneys, a condition known as crystalluria, which can impair renal function and cause damage [3].

Comprehensive List of Interacting Sulfonamides

Sulfonamides, or "sulfa drugs," encompass a broad class of antibiotics and other medications. The table below lists specific sulfa medications documented to interact with methenamine, based on the search results.

Drug Category	Specific Medications to Avoid
Systemic Antibiotics	Sulfacetamide, Sulfacytine, Sulfadiazine, Sulfadoxine, Sulfamerazine, Sulfamethazine, Sulfamethoxazole, Sulfamethizole, Sulfanilamide, Sulfapyridine, Sulfasalazine, Sulfathiazole, Sulfisoxazole [4] [3]
Topical & Other Agents	Mafenide, Silver Sulfadiazine [4]

Clinical Evidence and Research Insights

- **Clinical Management Guidelines:** Professional drug interaction resources explicitly state that methenamine preparations **should not be given** to patients taking sulfonamides [3]. Furthermore, it is advised that urinary alkalinizing agents should not be added to the regimen, as this would render methenamine less effective by raising urine pH [3].
- **Recent Research Context:** **Methenamine hippurate** has gained attention as a non-antibiotic prophylactic for recurrent UTIs, with studies like the ALTAR trial showing it is non-inferior to antibiotic prophylaxis [2]. This highlights the importance of understanding its drug interactions to ensure its safe and effective use as an alternative to long-term antibiotics.

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References

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2. Hiprex [chronicutiinfo.com]
3. Methenamine and sulfamethoxazole Interactions [drugs.com]
4. Methenamine (oral route) - Side effects & dosage [mayoclinic.org]

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